

Application Notes and Protocols for Immunoprecipitation of SOD1 (147-153) Containing Aggregates

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Compound of Interest

Compound Name: SOD1 (147-153) human

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These application notes provide a detailed protocol for the immunoprecipitation (IP) of aggregates containing the C-terminal 147-153 region of Superoxide Dismutase 1 (SOD1). This region, with the amino acid sequence GVIGIAQ, is a critical determinant in the aggregation of SOD1, a process implicated in both familial and sporadic Amyotrophic Lateral Sclerosis (ALS). [1][2][3][4] The ability to specifically isolate these aggregates is crucial for understanding disease pathogenesis, identifying aggregate-interacting molecules, and for the development of targeted therapeutics.

Introduction

Mutations in the SOD1 gene are linked to a subset of familial ALS cases, but the aggregation of wild-type SOD1 is also observed in sporadic ALS.[1][4] The C-terminal segment spanning amino acids 147-153 has been identified as a key region that can trigger and seed the aggregation of the full-length SOD1 protein.[1][2][3] This protocol details the

immunoprecipitation of these specific SOD1 aggregates from cell lysates or tissue homogenates, enabling their further characterization.

Key applications for this protocol include:

- Isolation of SOD1 (147-153) containing aggregates for structural analysis.
- Identification of proteins and other molecules that co-precipitate with SOD1 aggregates.
- Screening of therapeutic compounds that may inhibit or disaggregate SOD1 aggregates.
- Development of diagnostic assays to detect pathogenic SOD1 aggregates.

Data Presentation

Table 1: Recommended Antibodies for Immunoprecipitation of SOD1 (147-153) Aggregates

Antibody Name/ID	Type	Epitope Region	Supplier	Catalog Number	Applications
Anti-SOD1 (131-153)	Polyclonal, Rabbit	131-153	In-house or Custom	N/A	IP, WB, IHC[5]
Anti-SOD1 (C-terminal)	Monoclonal, Mouse	C-terminal region	Various	Various	IP, WB
Anti-misfolded SOD1	Monoclonal, Mouse	Conformation-specific	Various	Various	IP, WB, IF[6]

Table 2: Composition of Buffers for Immunoprecipitation

Buffer Type	Components	Concentration	Purpose
Lysis Buffer (RIPA)	Tris-HCl, pH 8.0	50 mM	Cell lysis and protein solubilization
NaCl	150 mM	Maintain ionic strength	
NP-40	1% (v/v)	Non-ionic detergent	
Sodium deoxycholate	0.5% (w/v)	Ionic detergent	
SDS	0.1% (w/v)	Strong ionic detergent	
Protease Inhibitor Cocktail	1X	Prevent protein degradation	
Phosphatase Inhibitor Cocktail	1X	Prevent dephosphorylation	Washing beads to remove non-specific binding
Wash Buffer	Tris-HCl, pH 7.4	50 mM	
NaCl	150 mM	Maintain ionic strength	
NP-40	0.1% (v/v)	Maintain protein solubility	
Elution Buffer (Acidic)	Glycine-HCl, pH 2.5	0.1 M	Elution of immunoprecipitated proteins
Neutralization Buffer	Tris-HCl, pH 8.5	1 M	Neutralize the acidic eluate

Experimental Protocols

Protocol 1: Immunoprecipitation of SOD1 (147-153) Containing Aggregates

This protocol is designed for the immunoprecipitation of SOD1 aggregates from cultured cells. It can be adapted for tissue samples with appropriate homogenization.

Materials and Reagents:

- Cells or tissues expressing SOD1.
- Phosphate-Buffered Saline (PBS), ice-cold.
- Lysis Buffer (RIPA buffer is recommended for aggregated proteins).
- Wash Buffer.
- Elution Buffer (e.g., 0.1 M Glycine-HCl, pH 2.5).
- Neutralization Buffer (e.g., 1 M Tris-HCl, pH 8.5).
- Anti-SOD1 antibody targeting the 147-153 region (see Table 1).
- Protein A/G magnetic beads or agarose beads.
- Microcentrifuge tubes.
- Rotating wheel or rocker.
- Magnetic rack (for magnetic beads).
- Microcentrifuge.

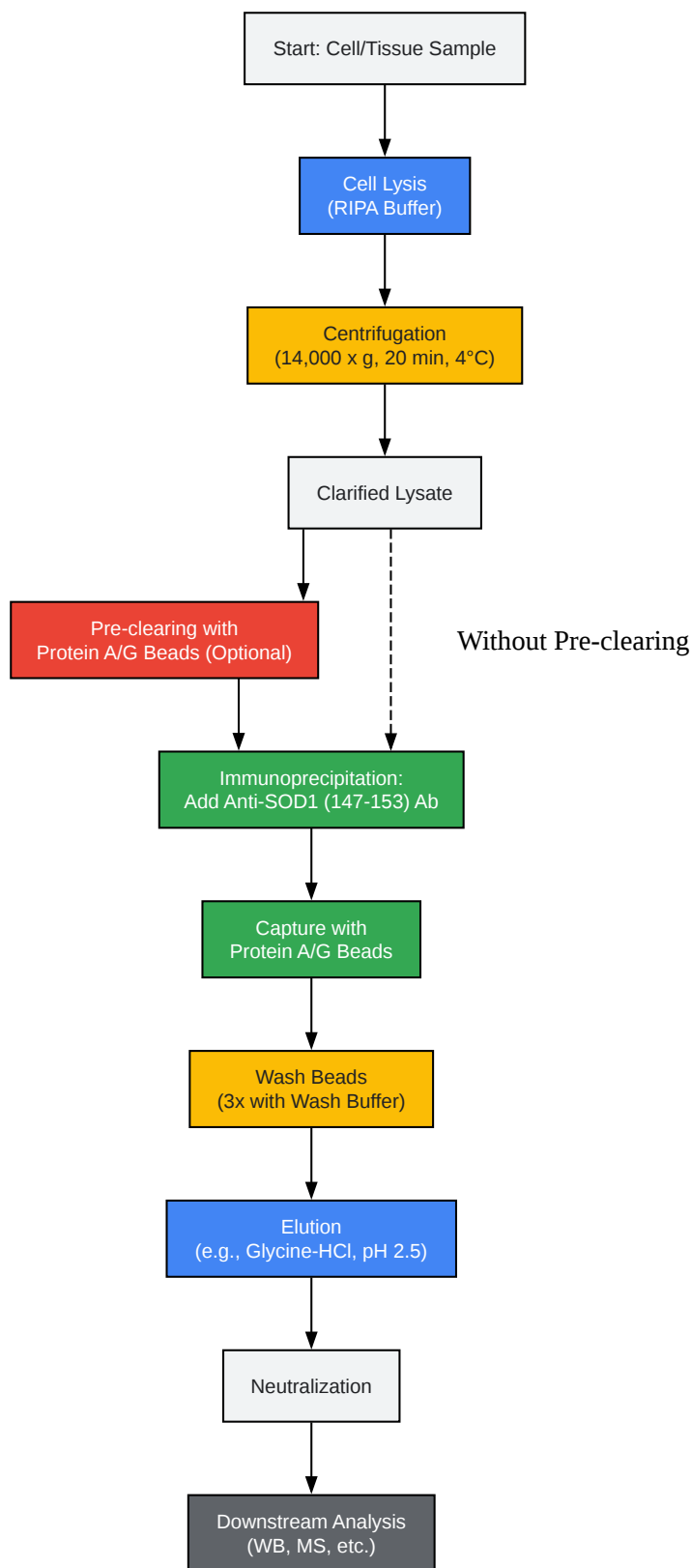
Procedure:

- Sample Preparation (Cell Culture): a. Grow cells to the desired confluency. b. Wash cells twice with ice-cold PBS. c. Add ice-cold Lysis Buffer to the cells (e.g., 1 mL per 10 cm dish). d. Scrape the cells and transfer the lysate to a pre-chilled microcentrifuge tube. e. Incubate the lysate on ice for 30 minutes with occasional vortexing. f. Centrifuge the lysate at 14,000 x g for 20 minutes at 4°C to pellet cell debris. g. Transfer the supernatant to a new pre-chilled tube. This is the total cell lysate. h. Determine the protein concentration of the lysate using a standard protein assay (e.g., BCA assay).
- Pre-clearing the Lysate (Optional but Recommended): a. To 1 mg of total protein lysate, add 20-30 µL of Protein A/G beads. b. Incubate on a rotator for 1 hour at 4°C. c. Centrifuge at

1,000 x g for 1 minute at 4°C (or use a magnetic rack). d. Carefully transfer the supernatant (pre-cleared lysate) to a new tube.

- Immunoprecipitation: a. To the pre-cleared lysate, add the primary antibody against the SOD1 C-terminal region (the optimal concentration should be determined empirically, typically 1-5 µg per 1 mg of lysate). b. Incubate on a rotator for 2-4 hours or overnight at 4°C. c. Add 30-50 µL of Protein A/G beads to the lysate-antibody mixture. d. Incubate on a rotator for 1-2 hours at 4°C.
- Washing: a. Pellet the beads by centrifugation at 1,000 x g for 1 minute at 4°C (or use a magnetic rack). b. Carefully remove and discard the supernatant. c. Add 1 mL of ice-cold Wash Buffer to the beads and resuspend gently. d. Repeat the centrifugation and wash step two more times for a total of three washes.
- Elution: a. After the final wash, remove all residual supernatant. b. Add 50-100 µL of Elution Buffer to the beads. c. Incubate for 5-10 minutes at room temperature with gentle vortexing. d. Pellet the beads by centrifugation at 1,000 x g for 1 minute at room temperature. e. Carefully transfer the supernatant containing the eluted proteins to a new tube. f. Immediately neutralize the eluate by adding 5-10 µL of Neutralization Buffer.
- Analysis: a. The eluted sample can now be analyzed by various downstream applications such as Western blotting, mass spectrometry, or activity assays. b. For Western blot analysis, add SDS-PAGE sample buffer to the eluate, boil for 5-10 minutes, and proceed with electrophoresis.

Mandatory Visualization



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Caption: Experimental workflow for the immunoprecipitation of SOD1 (147-153) aggregates.



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Caption: Signaling pathway of SOD1 aggregation and induced cellular stress.

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